

Spectral Properties of Mordant Red 15: A Technical Guide

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Compound of Interest

Compound Name: Mordant red 15

Cat. No.: B1581146

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Introduction

Mordant Red 15, also identified by its Colour Index name C.I. 45305, is a synthetic dye belonging to the xanthene class.^{[1][2]} Its chemical structure is 6'-(diethylamino)-3'-hydroxy-3-oxospiro[isobenzofuran-1(3H),9'-[9H]xanthene]-2'-carboxylic acid, with the CAS number 6359-29-1 and a molecular formula of C₂₅H₂₁NO₆.^{[2][3]} This dye is a reddish-brown powder soluble in water, where it exhibits a characteristic yellow fluorescence.^{[1][2]} This fluorescence is pH-sensitive; it disappears in the presence of hydrochloric acid and shifts to a yellow fluorescent light red in a sodium hydroxide solution.^[1] Primarily, **Mordant Red 15** is utilized in the textile industry for dyeing materials such as wool and silk.^{[1][2]}

This technical guide provides a summary of the known properties of **Mordant Red 15**, including its chemical and physical characteristics, a detailed synthesis pathway, and generalized experimental protocols for spectral analysis. It is important to note that while qualitative spectral properties are documented, specific quantitative data such as absorption and emission maxima, molar absorptivity, and quantum yield for **Mordant Red 15** are not readily available in the surveyed literature. To provide a contextual reference, spectral data for a structurally similar rhodamine dye are included.

Chemical and Physical Properties

The fundamental properties of **Mordant Red 15** are summarized in the table below for quick reference.

Property	Value	Reference
Chemical Name	6'-(diethylamino)-3'-hydroxy-3-oxospiro[isobenzofuran-1(3H),9'-[9H]xanthene]-2'-carboxylic acid	[3]
Synonyms	C.I. 45305, Mordant Red 15	[2]
CAS Number	6359-29-1	[2]
Molecular Formula	C25H21NO6	[2]
Molecular Weight	431.44 g/mol	[2]
Appearance	Reddish-brown powder	[1][2]
Solubility	Soluble in water	[1]
Fluorescence	Yellow fluorescence in water	[1]

Spectral Properties

As of the latest literature review, specific quantitative spectral data for **Mordant Red 15** remains uncharacterized. However, based on its xanthene structure, its spectral behavior is expected to be comparable to other rhodamine-based dyes. Xanthene dyes are known for their strong absorption in the visible region and significant fluorescence.[4]

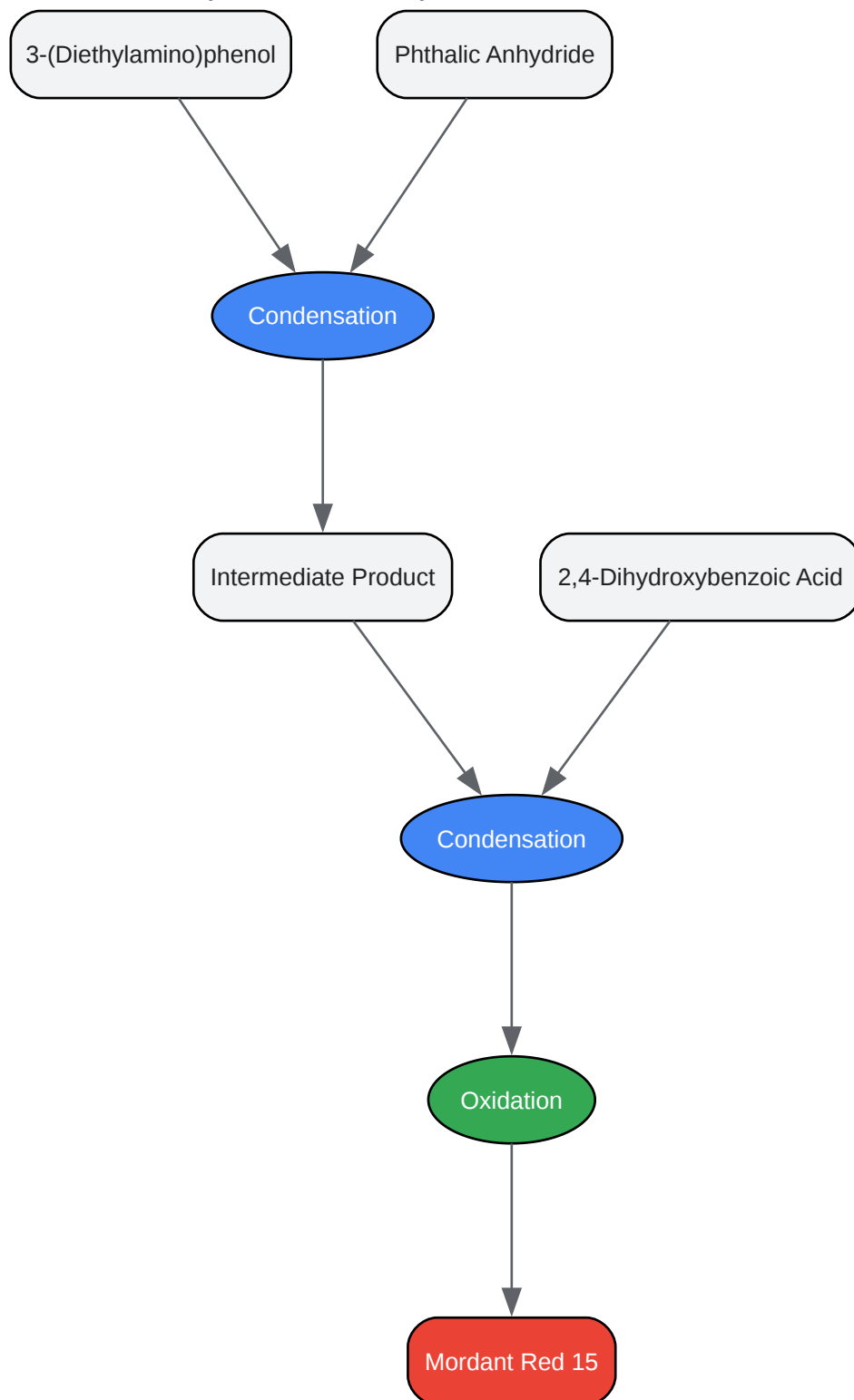
For illustrative purposes, the spectral properties of a structurally related compound, 6-Carboxy-X-rhodamine (ROX), are provided below. It is crucial to understand that this data is for a different molecule and should be considered as a general representation of the spectral characteristics of this class of dyes.

Spectral Property	Value (for 6-Carboxy-X-rhodamine)	Reference
Absorption Maximum (λ_{max})	570 nm	[5]
Molar Absorptivity (ϵ)	93,000 L·mol ⁻¹ ·cm ⁻¹	[5]
Emission Maximum (λ_{em})	591 nm	[5]
Fluorescence Quantum Yield (Φ)	1.0	[5]

Synthesis of Mordant Red 15

The synthesis of **Mordant Red 15** is a multi-step process involving the condensation of three key reactants.[2] The pathway begins with the reaction of 3-(Diethylamino)phenol and Phthalic anhydride. The resulting intermediate is then condensed with 2,4-Dihydroxybenzoic acid, followed by an oxidation step to yield the final **Mordant Red 15** molecule.

Synthesis Pathway of Mordant Red 15

[Click to download full resolution via product page](#)Caption: Synthesis of **Mordant Red 15**.

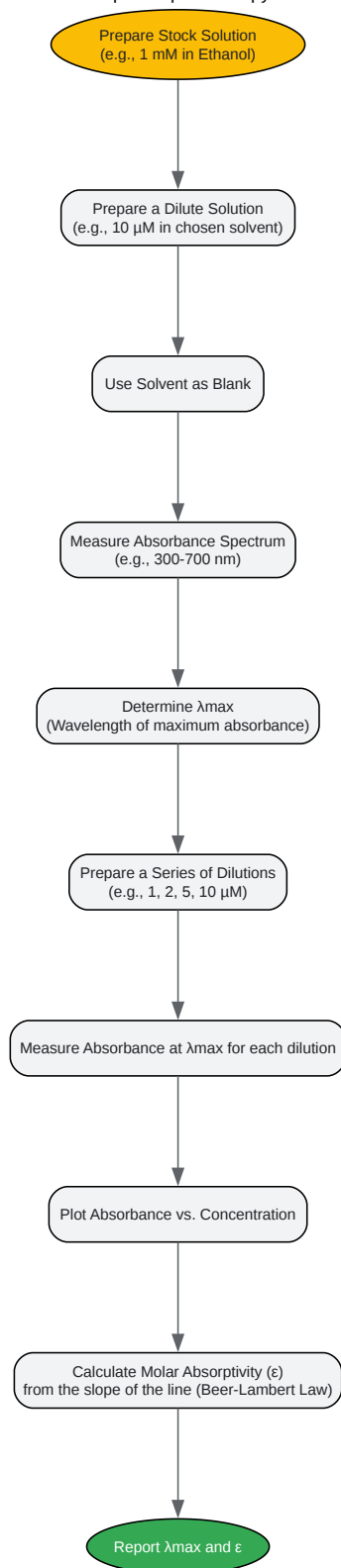
Experimental Protocols

The following are generalized experimental protocols for determining the spectral properties of a dye like **Mordant Red 15**.

UV-Visible Absorption Spectroscopy

This protocol outlines the measurement of the absorption spectrum to determine the maximum absorption wavelength (λ_{max}) and the molar absorptivity (ϵ).

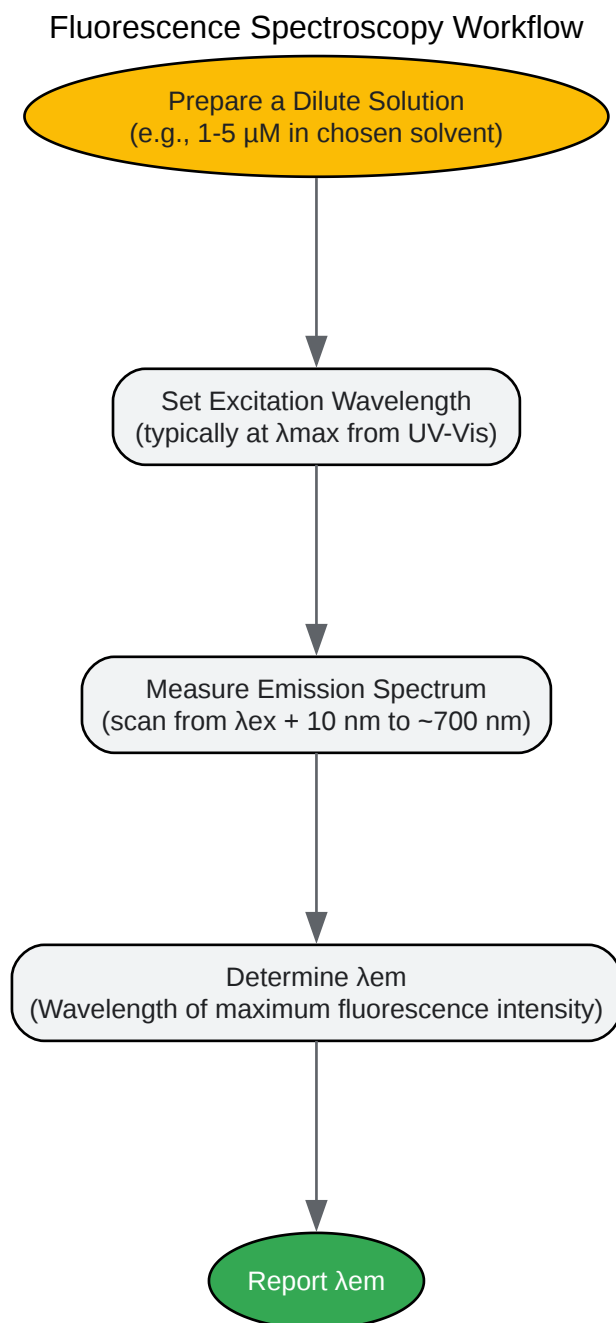
UV-Vis Absorption Spectroscopy Workflow

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Caption: UV-Vis Spectroscopy Protocol.

Fluorescence Spectroscopy

This protocol describes the measurement of the fluorescence emission spectrum to determine the maximum emission wavelength (λ_{em}).



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Caption: Fluorescence Spectroscopy Protocol.

Conclusion

Mordant Red 15 is a xanthene dye with established applications in the textile industry. While its chemical identity and qualitative fluorescent properties are known, a significant gap exists in the scientific literature regarding its quantitative spectral characteristics. The synthesis of **Mordant Red 15** follows a well-defined pathway, and its spectral properties can be investigated using standard spectroscopic techniques. Further research is warranted to fully characterize the absorption and emission spectra of this dye, which would be of considerable value to researchers and professionals in materials science and drug development who may wish to explore its potential in new applications.

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